

# Safety, handling, and MSDS for 3-Chloro-2-methoxy-5-nitropyridine

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## Compound of Interest

**Compound Name:** 3-Chloro-2-methoxy-5-nitropyridine

**Cat. No.:** B1398639

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## An In-Depth Technical Guide to the Safe Handling of 3-Chloro-2-methoxy-5-nitropyridine

This document provides a comprehensive technical overview of the safety protocols, handling procedures, and emergency responses for **3-Chloro-2-methoxy-5-nitropyridine** (CAS No: 22353-53-3). It is intended for researchers, chemists, and drug development professionals who may handle this compound. The guidance herein is synthesized from established safety data for structurally related compounds and general principles of chemical hygiene, aiming to foster a proactive safety culture in the laboratory.

## Section 1: Compound Profile and Physicochemical Properties

**3-Chloro-2-methoxy-5-nitropyridine** is a substituted pyridine derivative. Its chemical structure, featuring a chloro, a methoxy, and a nitro group on the pyridine ring, makes it a useful intermediate in organic synthesis. However, these same functional groups are responsible for its hazardous properties, necessitating careful handling. The nitro group, in particular, suggests that the compound should be treated as potentially reactive and toxic.

Table 1: Physicochemical Properties of **3-Chloro-2-methoxy-5-nitropyridine** and Related Compounds

Property	Value	Source(s)
Chemical Formula	<chem>C6H5ClN2O3</chem>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	188.57 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Pale yellow to white/gray/brown crystalline solid is typical for related compounds.	<a href="#">[3]</a>
Melting Point	193 - 198 °C (for 2-Amino-6-chloro-3-nitropyridine)	<a href="#">[4]</a>
Storage	Inert atmosphere, room temperature.	<a href="#">[2]</a>

## Section 2: Hazard Identification and GHS Classification

While a specific, official GHS classification for **3-Chloro-2-methoxy-5-nitropyridine** is not universally published, data from closely related isomers and compounds with similar functional groups provide a strong basis for a precautionary hazard assessment. The GHS classifications for compounds like 2-Chloro-3-methoxy-5-nitropyridine and various chloro-nitro-pyridines consistently indicate significant health risks.[\[1\]](#)[\[5\]](#)

Inferred GHS Classification: Based on available data, **3-Chloro-2-methoxy-5-nitropyridine** should be handled as a substance with the following hazards:

Table 2: Inferred GHS Hazard Classification

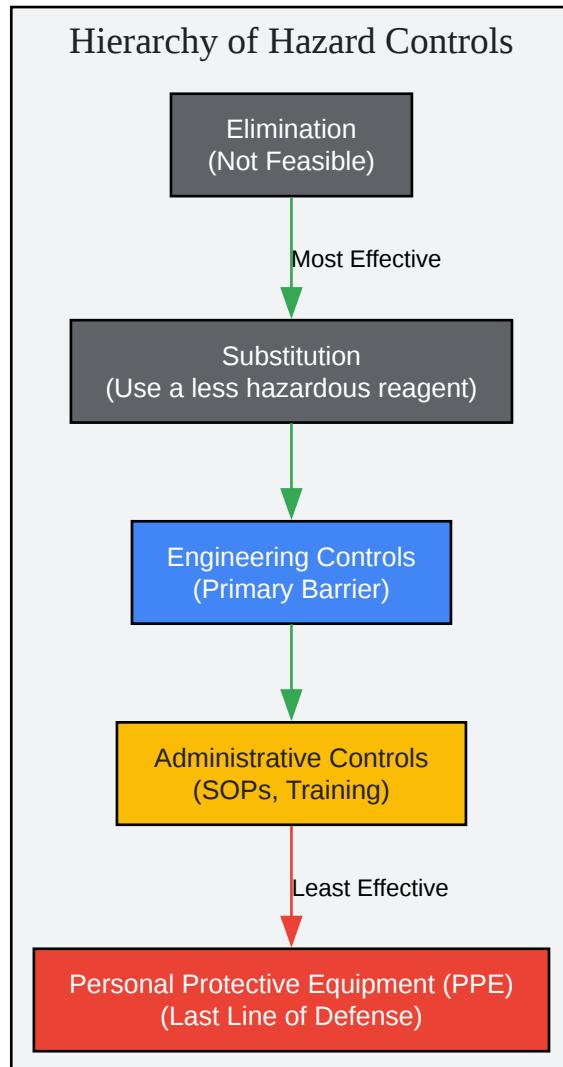
Hazard Class	Hazard Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	<a href="#">[1]</a>
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>

#### Expert Analysis of Hazards:

- Oral, Dermal, and Inhalation Toxicity (H302, H312, H332): The presence of the nitroaromatic and chlorinated heterocyclic systems suggests systemic toxicity. These compounds can interfere with metabolic processes, and absorption through any route should be considered dangerous.
- Skin and Eye Irritation (H315, H319): Chlorinated pyridines are known irritants. Direct contact with the solid powder or solutions can cause significant irritation, redness, and pain. [\[5\]](#) Prolonged contact may lead to chemical burns.
- Respiratory Irritation (H335): Inhalation of the dust can irritate the mucous membranes and the entire respiratory tract.[\[6\]](#)[\[7\]](#) All work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is mandatory. The "Hierarchy of Controls" is the guiding principle, prioritizing engineering and administrative controls over sole reliance on PPE.



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Caption: Hierarchy of Controls for Chemical Safety.

#### 1. Engineering Controls (Primary Barrier):

- Chemical Fume Hood: All weighing, transfers, and reactions involving **3-Chloro-2-methoxy-5-nitropyridine** must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[8]

- Ventilation: The laboratory must have adequate general ventilation. Ensure that eyewash stations and safety showers are located close to the workstation.[4][6]

## 2. Administrative Controls:

- Standard Operating Procedures (SOPs): Develop and strictly follow a detailed SOP for handling this compound.
- Training: All personnel must be trained on the specific hazards and handling procedures for this chemical before commencing work.
- Restricted Access: Designate specific areas for handling and storing this compound. Do not eat, drink, or smoke in these areas.[6][9]

## 3. Personal Protective Equipment (PPE) (Last Line of Defense):

- Hand Protection: Wear nitrile gloves.[10] There is no single glove material that provides universal protection, but nitrile offers good resistance to a range of chemicals.[10] Always inspect gloves before use and use proper removal technique to avoid skin contact. Dispose of contaminated gloves immediately.
- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields.[11] If there is a significant risk of splashing, a full-face shield should be worn in addition to goggles.[10]
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or tasks with a higher risk of spillage, wear chemical-resistant aprons or coveralls.[10]
- Respiratory Protection: If engineering controls are not sufficient to maintain exposure below occupational limits, a NIOSH or European Standard EN 149 approved respirator may be necessary.[4][6] This should be determined by a formal risk assessment.

## Section 4: Safe Handling and Storage Protocol

Adherence to a strict, step-by-step protocol is essential for minimizing risk. The following workflow is a self-validating system designed to ensure safety at each stage of handling.



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Caption: Standard Workflow for Handling **3-Chloro-2-methoxy-5-nitropyridine**.

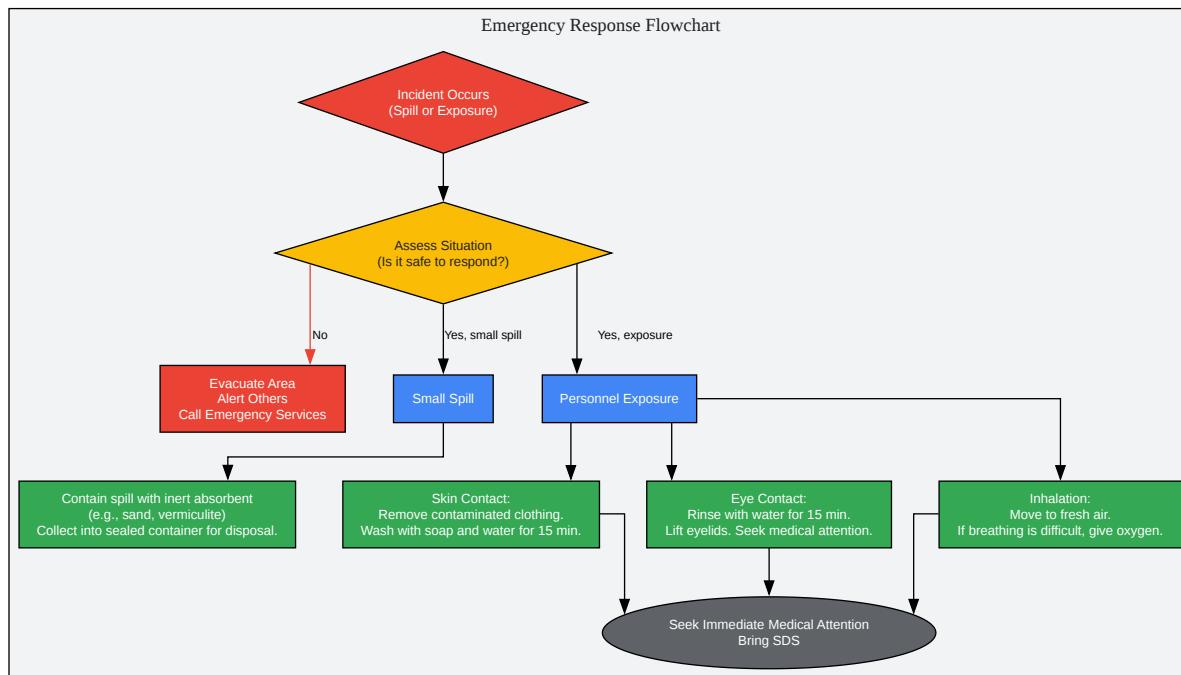
#### Step-by-Step Handling Methodology:

- Preparation:
  - Causality: Before handling the compound, ensure all safety systems are operational. Verify the fume hood's certification is current and its airflow is adequate. This is the primary barrier protecting you from inhalation.
  - Don all required PPE: nitrile gloves, safety goggles, and a lab coat.
  - Assemble all necessary glassware, reagents, and waste containers inside the fume hood to minimize movement in and out of the controlled area.
- Weighing and Transfer:
  - Causality: To prevent inhalation of fine powder, conduct all weighing and transfer operations within the fume hood.<sup>[8]</sup> Use a draft shield on the balance if necessary.
  - Handle the container carefully. Avoid creating dust.<sup>[9]</sup>
  - Use a clean spatula for transfers. Immediately after use, decontaminate the spatula by rinsing it with an appropriate solvent into a designated waste container.
- Reaction:
  - Causality: Add the solid reagent to the reaction vessel in portions to control the reaction rate and any potential exotherms.
  - If the reaction is sensitive to air or moisture, maintain an inert atmosphere (e.g., nitrogen or argon).

- Storage:
  - Causality: To prevent degradation and accidental release, store the compound in a tightly closed, clearly labeled container.[6][9]
  - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.[4] Keep away from heat, sparks, and open flames.[12]

## Section 5: Emergency Procedures

Immediate and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures and the location of safety equipment.



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Caption: Decision Flowchart for Emergency Response.

First-Aid Measures:

- If Inhaled: Move the exposed person to fresh air at once.[13] If breathing has stopped or is difficult, perform artificial respiration and seek immediate medical attention.[11]
- In Case of Skin Contact: Immediately remove all contaminated clothing.[6] Wash the affected skin thoroughly with soap and plenty of water for at least 15 minutes.[4][13] If skin irritation persists, get medical advice.[6]
- In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids.[7][13] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water.[11] Never give anything by mouth to an unconscious person.[14] Call a poison center or doctor immediately.[6]

#### Accidental Release Measures:

- Minor Spills: For small spills, carefully sweep up the solid material, avoiding dust generation. [4] Absorb any solution with an inert material (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.[8]
- Major Spills: Evacuate the area immediately.[3] Prevent the spill from entering drains or waterways.[9] Only personnel with appropriate training and PPE should attempt to clean up a large spill.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use a water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[14][15]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas may be formed.[15]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[16]

## Section 6: Disposal Considerations

All waste generated from handling **3-Chloro-2-methoxy-5-nitropyridine** must be treated as hazardous waste.

- Chemical Waste: Dispose of the chemical and its container in accordance with all local, regional, and national regulations.<sup>[3][6]</sup> Do not dispose of it down the drain.
- Contaminated Materials: Used gloves, paper towels, and other contaminated disposable materials should be collected in a sealed, labeled hazardous waste container for proper disposal.

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